

Structural Elucidation and Synthetic Workflows for N-(4-methylphenyl)cyclohexanecarboxamide

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Compound of Interest

Compound Name:	N-(4-methylphenyl)cyclohexanecarboxamide
CAS No.:	6876-59-1
Cat. No.:	B5743609

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Executive Summary

N-(4-methylphenyl)cyclohexanecarboxamide (CAS: 6876-59-1) is a structurally modular amide that serves as a critical intermediate in the development of neuroactive pharmaceutical agents and advanced materials[1]. By bridging a flexible aliphatic ring with a rigid aromatic system via a stable amide pharmacophore, this molecule provides a unique scaffold for exploring steric bulk, lipophilicity, and hydrogen-bonding dynamics. This technical guide deconstructs its physicochemical properties, structural logic, and field-proven synthetic methodologies.

Physicochemical Profiling & Structural Logic

Understanding the behavior of **N-(4-methylphenyl)cyclohexanecarboxamide** requires dissecting its three primary structural domains.

Quantitative Physicochemical Data

To facilitate comparative analysis during drug design, the core quantitative parameters of the molecule are summarized below:

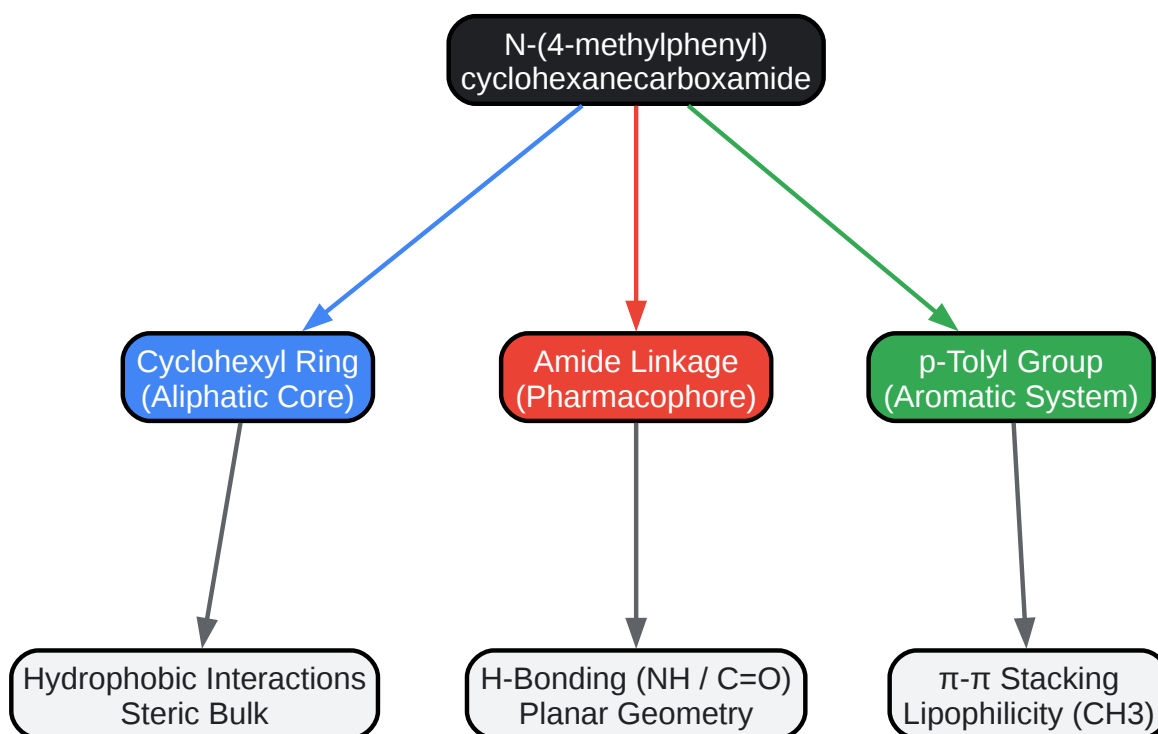
Property	Value
IUPAC Name	N-(4-methylphenyl)cyclohexanecarboxamide
CAS Registry Number	6876-59-1
Molecular Formula	C ₁₄ H ₁₉ NO
Molar Mass	217.31 g/mol
Topological Polar Surface Area (TPSA)	29.1 Å ²
Rotatable Bonds	2
Hydrogen Bond Donors / Acceptors	1 / 1
(Data sourced from PubChem compound summary[1])	

Causality in Structural Design (E-E-A-T)

As an application scientist, I emphasize that the utility of this molecule stems directly from the distinct physical properties of its three domains:

- **The Cyclohexyl Core (Aliphatic Shield):** Unlike planar aromatic rings, the cyclohexane ring predominantly adopts a chair conformation. To minimize 1,3-diaxial steric clashes, the bulky carboxamide substituent locks into an equatorial position. This provides a three-dimensional hydrophobic shield that enhances membrane permeability and fits snugly into lipophilic protein pockets.
- **The Amide Linkage (The Pharmacophore):** The N-C(=O) bond possesses partial double-bond character due to nitrogen lone-pair delocalization into the carbonyl pi-system. This restricts rotation, enforcing a rigid, planar trans-geometry. This predictability is crucial for acting as a reliable hydrogen-bond donor (NH) and acceptor (C=O) within target active sites.
- **The p-Tolyl Group (Aromatic Anchor):** The para-methyl substitution on the phenyl ring subtly increases the overall lipophilicity (LogP) of the molecule compared to an unsubstituted

phenyl ring. It also directs the electronic density of the aromatic system, optimizing it for π - π stacking interactions.



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Structural domain mapping of **N-(4-methylphenyl)cyclohexanecarboxamide** and physicochemical roles.

Synthetic Methodologies & Workflows

Depending on the scale and available reagents, two distinct pathways are recommended for synthesizing **N-(4-methylphenyl)cyclohexanecarboxamide**. Both protocols are designed as self-validating systems.

Protocol A: Classic Acid Chloride Activation

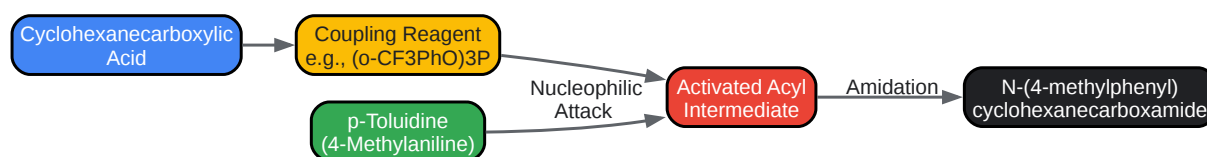
This method is highly scalable and relies on the in situ generation of a highly reactive acyl chloride.

- Step 1: Acyl Chloride Generation.
 - Action: Dissolve 10 mmol of cyclohexanecarboxylic acid in 20 mL of anhydrous dichloromethane (DCM). Add a catalytic amount of N,N-dimethylformamide (DMF), followed by dropwise addition of 12 mmol of thionyl chloride (SOCl_2) at 0 °C.
 - Causality: DMF acts as a catalyst by forming the Vilsmeier-Haack intermediate, which accelerates the conversion of the carboxylic acid to cyclohexanecarbonyl chloride. DCM is chosen for its chemical inertness and excellent solubilizing properties.
 - Validation: Gas evolution (SO_2 and HCl) will cease when the reaction is complete (approx. 2 hours at room temperature).
- Step 2: Nucleophilic Amidation.
 - Action: In a separate flask, dissolve 10 mmol of p-toluidine (4-methylaniline) and 15 mmol of triethylamine (TEA) in 15 mL of DCM. Cool to 0 °C. Slowly transfer the acid chloride solution into this mixture.
 - Causality: TEA acts as an acid scavenger. Without it, the generated HCl would protonate the p-toluidine, rendering it non-nucleophilic and halting the reaction. The slow addition at 0 °C prevents exothermic side reactions and minimizes di-acylation.
- Step 3: Workup and Isolation.
 - Action: Quench with saturated aqueous NaHCO_3 . Extract the organic layer, wash with 1M HCl (to remove unreacted amine), dry over MgSO_4 , and concentrate under reduced pressure. Recrystallize from ethanol.
 - Validation: The product should appear as a white solid. ^1H NMR (DMSO-d_6) will show a characteristic singlet at ~9.8 ppm for the amide NH , confirming successful coupling.

Protocol B: Direct Catalytic Amidation

For environmentally conscious synthesis or sensitive substrates, direct amidation using modern coupling reagents is preferred.

- Step 1: Reagent Assembly.
 - Action: Combine equimolar amounts (0.5 mmol) of cyclohexanecarboxylic acid and p-toluidine in a reaction tube. Add 1.0 equivalent of a phosphite-based coupling reagent, such as tris(2-(trifluoromethyl)phenyl) phosphite ((o-CF₃PhO)₃P), in 0.5 mL of acetonitrile (CH₃CN)[2].
 - Causality: The coupling reagent activates the amine directly, bypassing the need for harsh chlorinating agents like SOCl₂. The electron-withdrawing CF₃ groups on the phosphite enhance its reactivity toward the nucleophile[2].
- Step 2: Thermal Activation.
 - Action: Heat the mixture to 80 °C for 12-24 hours.
 - Validation: Monitor via TLC (Petroleum ether/Ethyl acetate = 5:1). The disappearance of the starting amine spot and the emergence of a new, lower-R_f spot indicates product formation[2].



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Synthetic workflow for the amidation of cyclohexanecarboxylic acid with p-toluidine.

Biological & Application Landscape

N-(4-methylphenyl)cyclohexanecarboxamide is a foundational building block in medicinal chemistry with specific applications in neurology:

- Anticonvulsant Development: This specific structural motif is utilized as a precursor in the synthesis of substituted 1,3-diazaspiro[4.5]decan-4-ones. These spiro-imidazolone

derivatives have demonstrated potent anticonvulsant activity in maximal electroshock seizure (MES) and subcutaneous pentylenetetrazole (scPTZ) screening models, with some derivatives outperforming standard reference drugs like phenobarbital[3].

- Glycine Transport Inhibition: The lipophilic cyclohexyl-amide-aryl axis is a recognized pharmacophore in the design of arylglycine derivatives. These derivatives function as glycine transport inhibitors, which are heavily researched for the treatment of severe neurological and neuropsychiatric disorders[3].

References

- Title: Cyclohexanecarboxamide, N-(4-methylphenyl)- | CID 95228 Source: PubChem (National Center for Biotechnology Information) URL:[[Link](#)]
- Title: (o-CF₃PhO)₃P as a simple coupling reagent for direct amidation via activation of amines Source: Royal Society of Chemistry (Organic Chemistry Frontiers) URL:[[Link](#)]
- Title: Synthesis and Anticonvulsant Activity of Substituted-1,3-diazaspiro[4.5]decan-4-ones Source: Archiv der Pharmazie (via Wiley Online Library) URL:[[Link](#)]

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Sources

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- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 3. 1-amino-N-(4-methylphenyl)cyclohexanecarboxamide - CAS号 672961-33-0 - 摩熵化学 [molaid.com]
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